

In-Depth Technical Guide: 3-Methyloxetane-3-carboxylic acid

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Compound of Interest

Compound Name: 3-Methyloxetane-3-carboxylic acid

Cat. No.: B1282991

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CAS Number: 28562-68-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Methyloxetane-3-carboxylic acid**, a heterocyclic compound of growing interest in medicinal chemistry and organic synthesis. This document consolidates available data on its chemical properties, synthesis, and potential applications, with a focus on providing practical information for laboratory use.

Chemical and Physical Properties

3-Methyloxetane-3-carboxylic acid is a white to off-white solid at room temperature.^[1] The presence of the strained oxetane ring and the carboxylic acid functional group imparts unique reactivity and physicochemical properties to the molecule.^[1] Its structure suggests potential as a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^{[1][2]}

Property	Value	Source(s)
Molecular Formula	C ₅ H ₈ O ₃	[1] [3] [4]
Molecular Weight	116.12 g/mol	[3] [4]
Melting Point	58-63 °C	[3]
Boiling Point	224 °C (Predicted)	[5]
Appearance	White to light orange to yellow powder/crystal	[1]
Purity	Typically >97% (GC)	[3]
Storage Temperature	-20°C	[3]
InChI	InChI=1S/C5H8O3/c1-5(4(6)7)2-8-3-5/h2-3H2,1H3, (H,6,7)	[1] [3]
SMILES	CC1(COC1)C(=O)O	[1]

Note: Spectroscopic data such as detailed ¹H NMR, ¹³C NMR, IR, and mass spectrometry for **3-Methyloxetane-3-carboxylic acid** are not readily available in the public domain. Commercial suppliers may provide this data upon request.

Synthesis and Purification

A known method for the synthesis of **3-methyloxetane-3-carboxylic acid** involves the oxidation of its corresponding alcohol, 3-methyl-3-hydroxymethyloxetane.

Experimental Protocol: Oxidation of 3-Methyl-3-hydroxymethyloxetane

This protocol is based on a general procedure described in the patent literature for the preparation of oxetane-3-carboxylic acids.

Materials:

- 3-Methyl-3-hydroxymethyloxetane

- Aqueous sodium hydroxide (NaOH) solution
- Palladium on activated charcoal (5% Pd)
- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- Oxygen gas
- Sulfuric acid (H_2SO_4), 50% solution
- Methyl isobutyl ketone (MIBK)
- Ligroin

Procedure:

- In a reaction vessel equipped with a stirrer, internal thermometer, and gas inlet, dissolve 3-methyl-3-hydroxymethyloxetane in an aqueous solution of sodium hydroxide.
- Add a catalytic amount of 5% palladium on activated charcoal and a small quantity of $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$.
- Heat the reaction mixture to the desired temperature (e.g., 80°C) while bubbling oxygen gas through the solution.
- Monitor the reaction progress by measuring oxygen uptake. The reaction is complete when oxygen consumption ceases.
- After completion, cool the reaction mixture and filter off the catalyst. Wash the catalyst with water.
- Combine the filtrate and washings, and acidify to pH 1 with 50% sulfuric acid.
- Extract the aqueous solution with methyl isobutyl ketone.
- Separate the organic layer and remove the solvent under reduced pressure to yield the crude **3-methyloxetane-3-carboxylic acid**.

Purification Protocol: Recrystallization

- Dissolve the crude **3-methyloxetane-3-carboxylic acid** in a minimal amount of hot ligroin.
- Allow the solution to cool slowly to room temperature to induce crystallization.
- Further cool the mixture in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold ligroin.
- Dry the crystals under vacuum to obtain pure **3-methyloxetane-3-carboxylic acid**.

Applications in Drug Discovery and Medicinal Chemistry

The oxetane motif has gained significant attention in drug discovery due to its ability to improve the physicochemical properties of drug candidates.^{[1][6]} Oxetanes can act as bioisosteric replacements for gem-dimethyl groups or carbonyl groups, often leading to enhanced metabolic stability, increased aqueous solubility, and reduced lipophilicity.^[6] While specific biological activities for **3-methyloxetane-3-carboxylic acid** have not been reported, its structural features make it an attractive building block for the synthesis of novel therapeutic agents.

Metabolic Considerations

Specific metabolic pathways for **3-methyloxetane-3-carboxylic acid** have not been elucidated. However, carboxylic acid-containing drugs can undergo several metabolic transformations. The primary routes of metabolism for carboxylic acids often involve conjugation reactions, such as the formation of acyl glucuronides, or activation to acyl-CoA thioesters. These metabolic processes can influence the pharmacokinetic profile and potential toxicity of the parent compound.

Visualizations

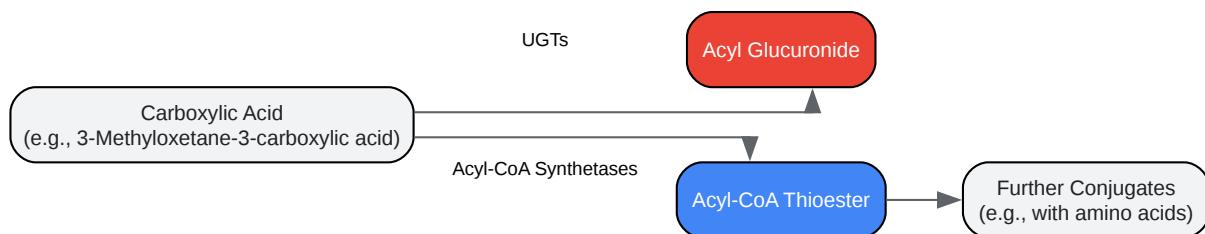
Synthesis Workflow



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Caption: Synthesis of **3-Methyloxetane-3-carboxylic acid**.

General Metabolic Pathway for Carboxylic Acids



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Caption: Representative metabolic pathways for carboxylic acids.

Safety Information

3-Methyloxetane-3-carboxylic acid is classified as acutely toxic if swallowed (Acute Tox. 4 Oral) and carries the GHS07 pictogram with the signal word "Warning".^{[3][4]} Appropriate personal protective equipment, including gloves, lab coat, and safety glasses, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Hazard Statement	Description
H302	Harmful if swallowed

Precautionary Statement	Description
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P330	Rinse mouth.
P501	Dispose of contents/container to an approved waste disposal plant.

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